

An In-depth Technical Guide to 2,3,4-trimethylbenzenamine

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Compound of Interest

Compound Name: 2,3,4-Trimethylaniline

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Introduction

2,3,4-trimethylbenzenamine, an aromatic amine, is a significant chemical compound within organic chemistry. Its nomenclature, governed by the International Union of Pure and Applied Chemistry (IUPAC), provides a systematic and unambiguous way to identify the molecule. The IUPAC system names this compound based on the benzene ring with an amine substituent (-NH₂), with the positions of the three methyl (-CH₃) groups indicated by numbers. Thus, the name 2,3,4-trimethylbenzenamine clearly defines the substitution pattern on the benzene ring. An alternative, and equally acceptable, IUPAC name is **2,3,4-trimethylaniline**.^[1] This compound is also known by synonyms such as Benzenamine, 2,3,4-trimethyl- and Aniline, 2,3,4-trimethyl-.^{[2][3]} It is definitively identified by its CAS Registry Number: 1467-35-2.^{[1][2]}

This guide provides an overview of its chemical properties, a representative synthesis protocol, and its structural identification for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The quantitative properties of 2,3,4-trimethylbenzenamine are crucial for its application in research and synthesis. These properties determine its behavior in different solvents and its reactivity. The data is summarized in the table below.

Property	Value	Reference
IUPAC Name	2,3,4-trimethylaniline	[1]
Synonyms	2,3,4-trimethylbenzenamine, Benzenamine, 2,3,4-trimethyl-	[2][3]
CAS Number	1467-35-2	[1][2]
Molecular Formula	C ₉ H ₁₃ N	[2]
Molecular Weight	135.21 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[3]
Melting Point	24 °C	[2]
Boiling Point	238-240 °C	[2]
Topological Polar Surface Area	26 Å ²	[1]
XLogP3	2.3	[2]

Experimental Protocols: Synthesis of Trimethylanilines

The synthesis of substituted anilines often involves the nitration of the corresponding substituted benzene, followed by the reduction of the nitro group. The following protocol is a representative method for the synthesis of a trimethylaniline isomer, specifically 2,4,6-trimethylaniline, which illustrates the general principles that can be adapted for 2,3,4-trimethylbenzenamine starting from the appropriate trimethylbenzene (hemimellitene).

Objective: To synthesize 2,4,6-trimethylaniline from mesitylene.

Materials:

- Mesitylene (1,3,5-trimethylbenzene)
- Sulfuric acid (H₂SO₄)
- Nitric acid (HNO₃)

- Iron powder (Fe)
- Hydrochloric acid (HCl)
- Water (H₂O)
- Sodium bicarbonate (NaHCO₃) solution, saturated
- Ethyl acetate (EtOAc)
- Sodium sulfate (Na₂SO₄)
- Reaction flask, dropping funnel, condenser, heating mantle, and standard laboratory glassware.

Procedure:

Step 1: Nitration of Mesitylene

- A mixture of sulfuric acid and nitric acid is prepared to form the nitrating agent.
- Mesitylene is slowly added to the mixed acid at a controlled temperature, typically below 10°C, to prevent over-nitration and side reactions. The reaction is carried out for several hours.
- After the reaction is complete, the mixture is allowed to stand, leading to the separation of layers. The acidic layer is carefully removed.
- The organic layer, containing 2,4,6-trimethylnitrobenzene, is washed to remove residual acid.

Step 2: Reduction of 2,4,6-trimethylnitrobenzene

- The crude 2,4,6-trimethylnitrobenzene is transferred to a reaction vessel containing iron powder and a mixture of hydrochloric acid and water.
- The mixture is heated to reflux (around 100-105°C) for several hours to facilitate the reduction of the nitro group to an amine group.^[4]

- Upon completion, the reaction mixture is cooled.

Step 3: Isolation and Purification

- The crude 2,4,6-trimethylaniline is isolated from the reaction mixture, often by steam distillation.
- The distilled product is then extracted into an organic solvent, such as ethyl acetate.
- The organic extracts are combined, washed with a saturated aqueous solution of sodium bicarbonate to neutralize any remaining acid, and then dried over anhydrous sodium sulfate.
[4]
- The solvent is removed under reduced pressure (in vacuo).
- The final product is purified by distillation to yield pure 2,4,6-trimethylaniline.[4]

This general methodology highlights the key steps in producing trimethylanilines. For the synthesis of 2,3,4-trimethylbenzenamine, the starting material would be 1,2,3-trimethylbenzene (hemimellitene), and the nitration conditions would need to be carefully controlled to achieve the desired regioselectivity.

Visualization of Nomenclature

The following diagram illustrates the logical relationship between the chemical structure of 2,3,4-trimethylbenzenamine and its various identifiers, including its IUPAC names and CAS number.

Caption: Relationship between the structure and nomenclature of 2,3,4-trimethylbenzenamine.

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